

An In-depth Technical Guide to 4-Bromo-3,5-dimethoxybenzyl alcohol

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Compound of Interest

Compound Name: 4-Bromo-3,5-dimethoxybenzyl alcohol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-3,5-dimethoxybenzyl alcohol**, a key building block in organic synthesis. The document details its chemical structure, physical and spectroscopic properties, a validated synthesis protocol, and its applications in research and development, particularly within the pharmaceutical industry.

Core Chemical Identity and Properties

4-Bromo-3,5-dimethoxybenzyl alcohol is a substituted benzyl alcohol derivative. The presence of a bromine atom and two methoxy groups on the aromatic ring makes it a versatile intermediate for introducing this specific moiety into more complex molecular architectures.^[1] It is primarily utilized in organic synthesis for the preparation of pharmaceuticals and other fine chemicals.^[1]

Chemical Structure:

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	61367-62-2	[1] [2] [3] [4]
Molecular Formula	C ₉ H ₁₁ BrO ₃	[1] [5]
Molecular Weight	247.09 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	96-102°C	[1] [3]
Boiling Point	348.1°C	[1]
Purity	97.5-100%	[1]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **4-Bromo-3,5-dimethoxybenzyl alcohol**. The following tables summarize its nuclear magnetic resonance (NMR) spectral data.

Table 2: ¹H NMR Spectral Data

Solvent: CDCl₃, Frequency: 300 MHz

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Reference
6.50	s	2H	H-2, H-6 (Aromatic)	[3]
4.57	s	2H	Ar-CH ₂	[3]
3.75	s	6H	OCH ₃	[3]
2.48	s	1H	OH	[3]

Table 3: ¹³C NMR Spectral Data

Solvent: CDCl₃

Chemical Shift (δ) ppm	Assignment	Reference
158.3	C-3, C-5	[3]
142.7	C-1	[3]
121.7	C-4	[3]
112.5	C-2, C-6	[3]
63.3	Ar-CH ₂	[3]
62.0	OCH ₃	[3]

Experimental Protocol: Synthesis

The synthesis of **4-Bromo-3,5-dimethoxybenzyl alcohol** is commonly achieved through the reduction of its corresponding benzoic acid methyl ester.[3]

Objective: To synthesize **4-Bromo-3,5-dimethoxybenzyl alcohol** via the reduction of methyl 4-bromo-3,5-dimethoxybenzoate.

Materials:

- Methyl 4-bromo-3,5-dimethoxybenzoate (5.48 g, 0.02 mol)
- Lithium aluminium hydride (LiAlH₄) (4.43 g, 0.12 mol)
- Anhydrous Tetrahydrofuran (THF), freshly distilled (125 mL)
- Saturated ammonium chloride solution
- Dilute hydrochloric acid
- Ethyl acetate
- Petroleum ether

Procedure:

- A solution of LiAlH₄ (4.43 g) in anhydrous THF (45 mL) is prepared in a reaction vessel.
- A solution of methyl 4-bromo-3,5-dimethoxybenzoate (5.48 g) in THF (80 mL) is added slowly and dropwise to the stirring LiAlH₄ solution at 0°C.[3]
- The reaction mixture is stirred at 0°C for 15 minutes.
- The mixture is then allowed to warm to room temperature and is stirred for an additional 8 hours.[3]
- Upon completion, the reaction is quenched by the addition of a saturated ammonium chloride solution (140 mL) and stirred for 1 hour.[3]
- The mixture is acidified with dilute hydrochloric acid and extracted three times with ethyl acetate (3 x 25 mL).[3]
- The combined organic phases are dried, and the solvent is evaporated.
- The resulting crude product is recrystallized from petroleum ether to yield colorless prismatic crystals of **4-bromo-3,5-dimethoxybenzyl alcohol**.[3]

Expected Yield: 90% (4.42 g).[3]

Applications in Research and Drug Development

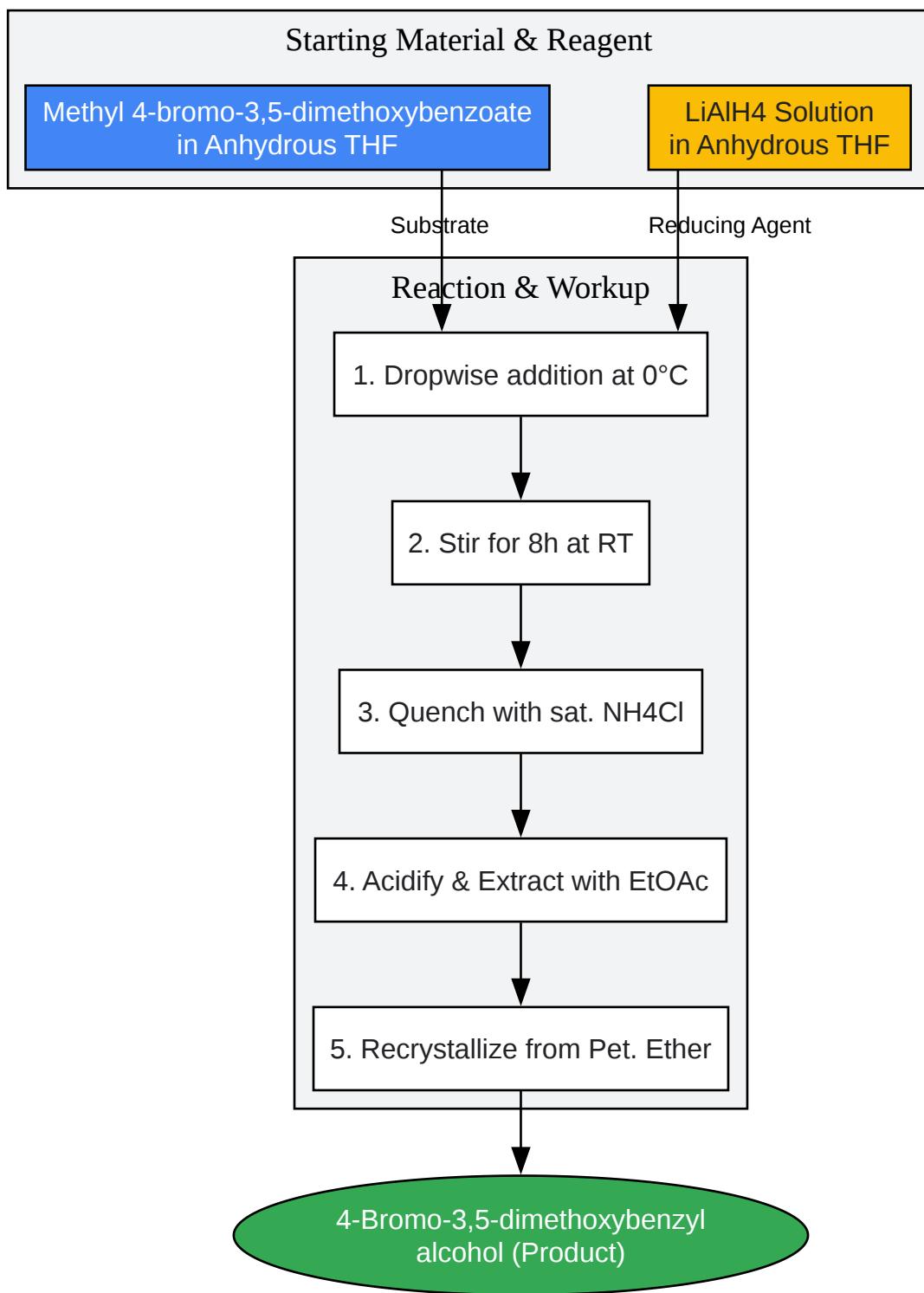
4-Bromo-3,5-dimethoxybenzyl alcohol serves as a crucial intermediate in the synthesis of more complex molecules.[1] Its functional groups—a hydroxyl, a bromo substituent, and two methoxy groups—provide multiple reaction sites for further chemical transformations.

- Pharmaceutical Synthesis: It is frequently employed in the development of active pharmaceutical ingredients (APIs) where a brominated aromatic structure is required.[1] The bromoarene moiety allows for its use as a ligand in various coupling reactions, which are fundamental in medicinal chemistry.[2]
- Organic Synthesis Building Block: This compound is a versatile building block for creating a wide range of organic compounds and specialty materials.[1]

- Research Applications: In laboratory settings, it is used to study chemical reactions and develop novel organic compounds.[1] A deuterated version, **4-Bromo-3,5-dimethoxybenzyl alcohol-d6**, is available for use as an internal standard or tracer in quantitative analyses by NMR, GC-MS, or LC-MS.[6]

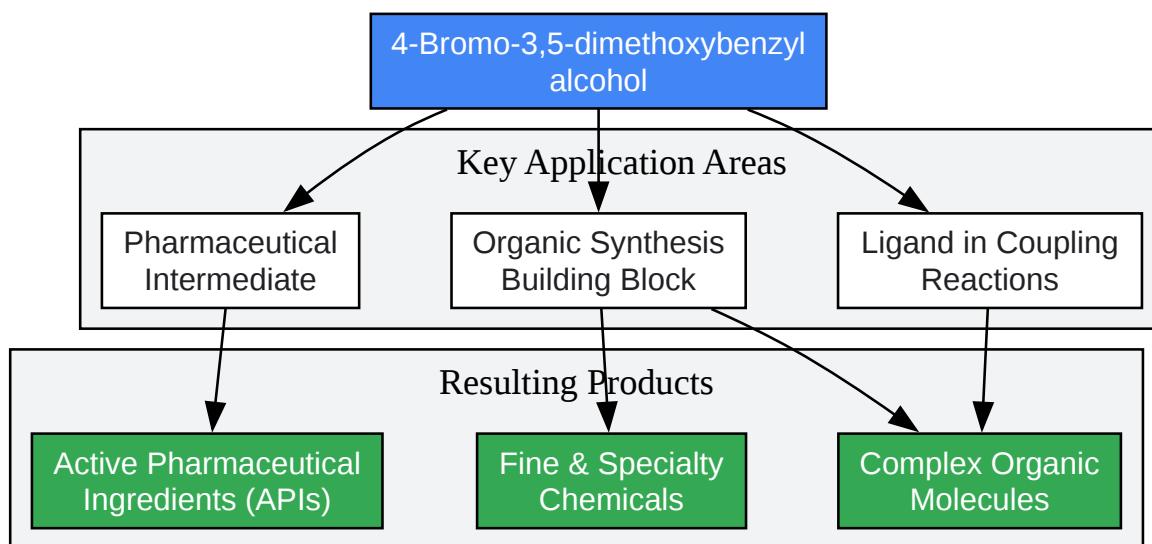
Visualized Workflow and Pathways

The following diagrams illustrate key processes and relationships relevant to **4-Bromo-3,5-dimethoxybenzyl alcohol**.



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Caption: Synthesis workflow for **4-Bromo-3,5-dimethoxybenzyl alcohol**.



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Caption: Applications and derivatives of the core compound.

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